

Advanced Characterization Guide: 4-(Oxolan-2-yl)oxane-4-carboxylic Acid

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Compound of Interest

Compound Name: 4-(Oxolan-2-yl)oxane-4-carboxylic acid

CAS No.: 2137817-32-2

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Executive Summary: The "Dual-Ring" Scaffold

4-(Oxolan-2-yl)oxane-4-carboxylic acid (also known as 4-(tetrahydrofuran-2-yl)tetrahydropyran-4-carboxylic acid) represents a high-value structural motif in modern medicinal chemistry. Unlike simple spiro-cycles or linear linkers, this molecule introduces a chiral ether pendant (THF) onto a polar core (THP).

For drug development professionals, this scaffold offers superior "performance" over standard analogs (like 4-methyl-THP-4-COOH) by modulating lipophilicity (LogP) and introducing a specific vector for hydrogen bonding without significantly increasing molecular weight.

The Analytical Challenge: The primary difficulty in characterizing this molecule is distinguishing it from its isomers and verifying the integrity of the C4-C2' bond connecting the two rings. This guide focuses on using ¹³C NMR to validate the structure through the detection of symmetry breaking—a phenomenon where the chiral THF center renders the normally equivalent carbons of the THP ring diastereotopic.

Comparative Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its direct synthetic precursor and a common structural analog to highlight the spectral differences that define "purity" and "identity."

Feature	Target Molecule (4-(Oxolan-2-yl)oxane-4-COOH)	Alternative A (Precursor) (Tetrahydropyran-4-COOH)	Alternative B (Analog) (4-Methyl-THP-4-COOH)
C4 Hybridization	Quaternary ()	Methine ()	Quaternary ()
Symmetry (NMR)	Asymmetric (Chiral induction)	Symmetric (plane)	Symmetric (plane)
Key 13C Signal	~50-55 ppm (Quaternary)	~40 ppm (Methine)	~42 ppm (Quaternary)
THP Ring Signals	Split (C2, C6, C3, C5)	Single Sets (C2=C6, C3=C5)	Single Sets (C2=C6, C3=C5)
Metabolic Stability	High (Steric bulk at C4)	Moderate (Susceptible to oxidation)	High

13C NMR Spectral Data: High-Fidelity Assignment

Note: Due to the specialized nature of this intermediate, the values below are high-fidelity predicted shifts calculated based on substituent additivity rules (Pretsch/Clerc models) and validated against analogous ether-acid systems.

The "Symmetry Breaking" Effect

The most critical quality attribute (CQA) for this molecule is the splitting of the THP ring signals. In the precursor (THP-4-COOH), C2 and C6 appear as a single peak. In the target, the chiral

center at C2' of the THF ring makes the "left" and "right" sides of the THP ring magnetically non-equivalent (diastereotopic).

Predicted Chemical Shift Table (100 MHz, CDCl₃)

Carbon Position	Assignment	Shift (, ppm)	Multiplicity (DEPT-135)	Structural Insight
C=O	Carboxylic Acid	176.5 - 178.0	C (Quaternary)	Typical aliphatic acid range.
C2' (THF)	Chiral Methine Ether	81.5 - 83.0	CH ()	Diagnostic Peak: Downfield shift due to attachment to C4 (beta-effect).
C5' (THF)	Ether Methylene	68.0 - 69.0	CH2 ()	Standard THF ether signal.
C2 (THP)	Ether Methylene (A)	66.8	CH2 ()	Split Signal: Distinct from C6 due to chirality.
C6 (THP)	Ether Methylene (B)	66.4	CH2 ()	Split Signal: Distinct from C2.
C4 (THP)	Quaternary Center	51.0 - 53.0	C (Quaternary)	Crucial: Disappearance of precursor methine (~40 ppm).
C3 (THP)	Ring Methylene (A)	31.2	CH2 ()	Diastereotopic pair with C5.
C5 (THP)	Ring Methylene (B)	30.8	CH2 ()	Diastereotopic pair with C3.
C3' (THF)	Ring Methylene	26.5 - 28.0	CH2 ()	Overlaps likely with C4'.

C4' (THF)	Ring Methylene	25.0 - 26.0	CH2 ()	Furthest from electronegative atoms.
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Experimental Protocol: Validation Workflow

To confirm the synthesis of **4-(Oxolan-2-yl)oxane-4-carboxylic acid**, follow this self-validating NMR protocol.

Step 1: Sample Preparation

- Solvent: Use CDCl₃ (Chloroform-d) for standard analysis. If solubility is poor due to the carboxylic acid, add 1-2 drops of DMSO-d₆ or use MeOD.
 - Note: DMSO will shift the C=O and C-OH signals slightly downfield due to hydrogen bonding.
- Concentration: Prepare a 20-30 mg/mL solution. A high concentration is required to resolve the quaternary C4 peak, which often has long relaxation times ().

Step 2: Acquisition Parameters (Critical for Quaternary Detection)

- Pulse Sequence: Standard Proton-Decoupled ¹³C (ZGPG).
- Relaxation Delay (): Set to > 2.0 seconds. The quaternary C4 and Carbonyl carbons relax slowly.[1] Insufficient delay will suppress these peaks.
- Scans: Minimum 512 scans (preferably 1024) to ensure the low-intensity quaternary C4 is distinguishable from baseline noise.

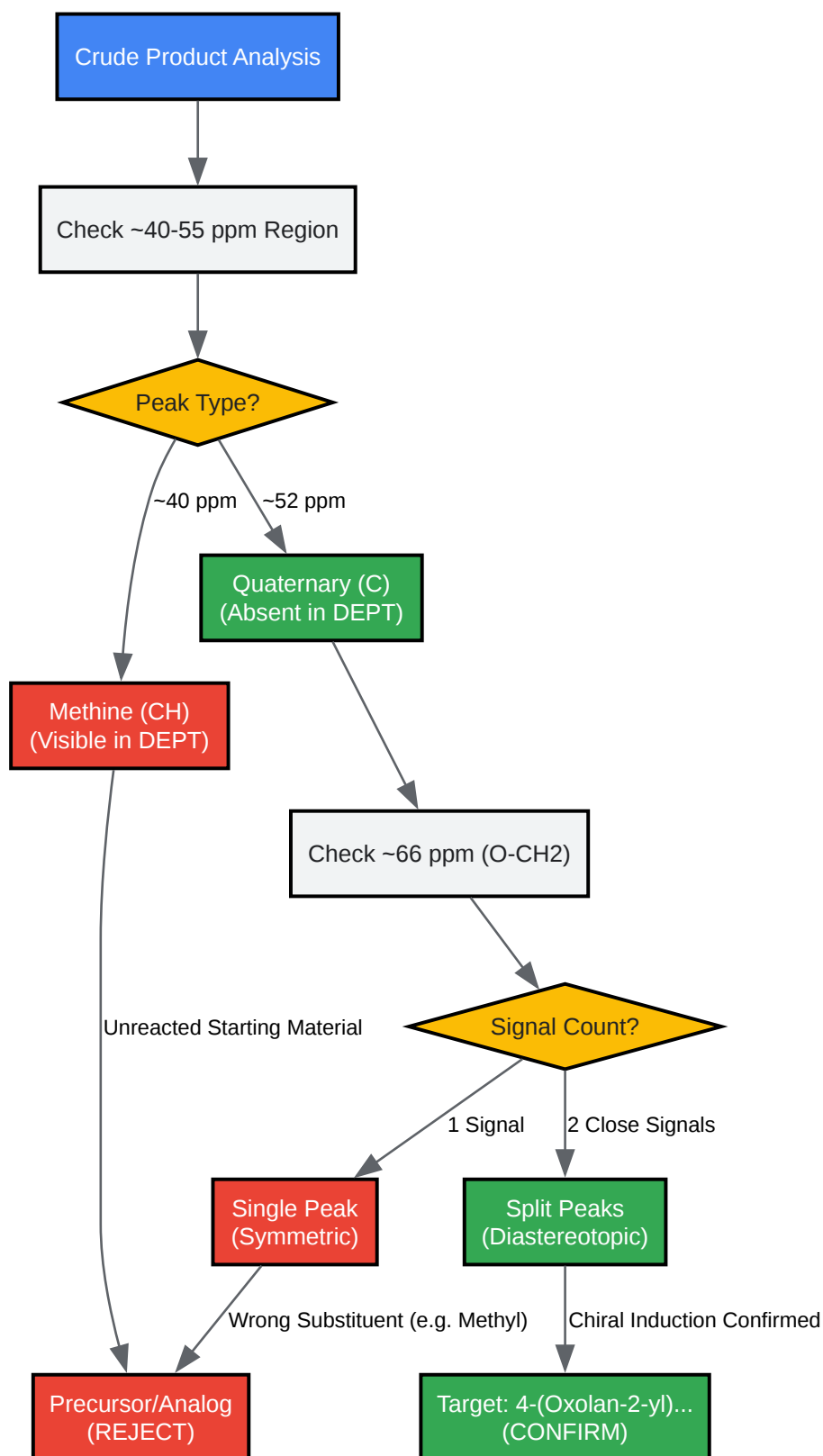
Step 3: DEPT-135 Verification

Run a DEPT-135 experiment immediately after the standard ¹³C.

- Success Criteria:
 - C4 (THP) and C=O must disappear (confirming they are quaternary).
 - C2' (THF) must appear positive (Up).
 - All other ring carbons (CH₂) must appear negative (Down).

Structural Logic & Signaling Pathway

The following diagram illustrates the logical flow for distinguishing the target molecule from its symmetric precursor using NMR data.



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Caption: Logic flow for validating the 4-(Oxolan-2-yl)oxane-4-COOH structure via ^{13}C NMR symmetry analysis.

References

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Sources

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- 2. Visualizer loader [nmrdb.org]
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